

Unveiling the Architectural Nuances: A Structural Comparison of Elsinochrome C and Hypocrellin A

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Compound of Interest

Compound Name: *Elsinochrome C*

Cat. No.: *B3028619*

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For researchers, scientists, and professionals in drug development, a deep understanding of the structural intricacies of natural products is paramount for harnessing their therapeutic potential. This guide provides a detailed comparative analysis of the structural differences between two prominent perylenequinone photosensitizers, **Elsinochrome C** and Hypocrellin A, supported by experimental data and methodologies.

Elsinochrome C and Hypocrellin A, both fungal metabolites, share a common perylenequinone core, which is responsible for their characteristic photodynamic properties.^[1]^[2] Despite this similarity, their distinct molecular architectures, arising from differences in their biosynthetic pathways, lead to variations in their physicochemical and biological activities.

Core Structural Dissimilarities

The primary structural distinction between **Elsinochrome C** and Hypocrellin A lies in the nature of their fused ring systems and peripheral substitutions. **Elsinochrome C** possesses a hexacyclic dihydrobenzo[ghi]perylenquinone core.^[1]^[3] In contrast, Hypocrellin A features a hexacyclic cyclohepta[ghi]perylenquinone system, characterized by a seven-membered ring.^[1] This fundamental difference in the carbocyclic ring fused to the perylenequinone scaffold significantly influences the overall molecular geometry and electronic properties.

Furthermore, variations in the side chains attached to this core contribute to their structural diversity. While both molecules are heavily substituted with methoxy and hydroxyl groups, their

specific placement and the nature of other substituents differ, impacting their solubility, reactivity, and interaction with biological targets.

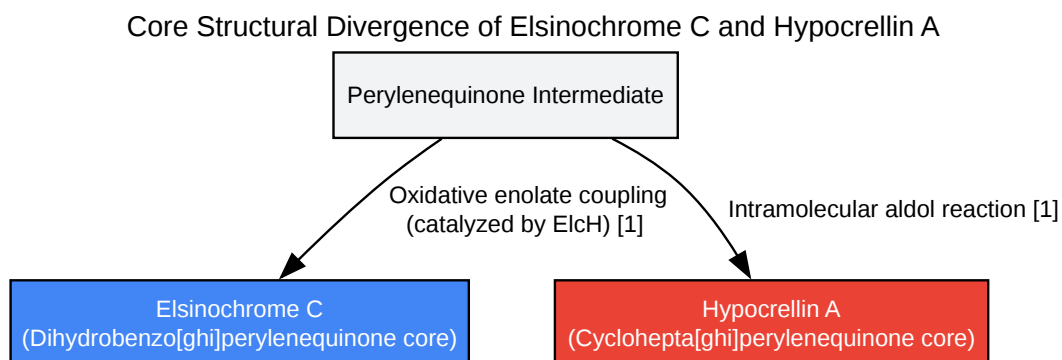
Comparative Data Presentation

The following table summarizes the key structural and molecular properties of **Elsinochrome C** and Hypocrellin A, based on available spectroscopic and chemical data.

Feature	Elsinochrome C	Hypocrellin A
Molecular Formula	C ₃₀ H ₂₈ O ₁₀	C ₃₀ H ₂₆ O ₁₀
Molecular Weight	548.53 g/mol	546.52 g/mol
Core Structure	Hexacyclic dihydrobenzo[ghi]perylenequinone	Hexacyclic cyclohepta[ghi]perylenequinone
Key Functional Groups	Perylenequinone, hydroxyl, methoxy, acetyl	Perylenequinone, hydroxyl, methoxy, acetyl
Biosynthetic Precursor	Nor-toralactone	Nor-toralactone

Visualization of Structural Differences

The logical relationship between the core structures of **Elsinochrome C** and Hypocrellin A, originating from a common perylenequinone intermediate, is depicted in the following diagram.



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References

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- 2. Heterologous biosynthesis of elsinochrome A sheds light on the formation of the photosensitive perylenequinone system - Chemical Science (RSC Publishing) DOI:10.1039/C8SC02870B [pubs.rsc.org]
- 3. Heterologous biosynthesis of elsinochrome A sheds light on the formation of the photosensitive perylenequinone system - PMC [pmc.ncbi.nlm.nih.gov]
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